

Pigment Red 112 in the formulation of coatings for scientific applications

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Compound of Interest

Compound Name: *Pigment red 112*

Cat. No.: *B035991*

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Application Notes: Pigment Red 112 in Scientific Coating Formulations

Introduction

Pigment Red 112 (C.I. 12370) is a monoazo pigment known for its brilliant, neutral red hue, high tinting strength, and excellent fastness properties.[1][2] While widely utilized in industrial paints, coatings, and printing inks, its robust chemical and physical stability also makes it a compelling candidate for specialized scientific applications where color fidelity, durability, and inertness are paramount.[1][3][4] These notes provide researchers, scientists, and drug development professionals with an overview of **Pigment Red 112**'s key characteristics and protocols for its use in creating high-performance coatings for laboratory and research environments.

Potential scientific applications include the formulation of durable, color-coded coatings for laboratory equipment, the creation of stable, non-leaching colored surfaces for analytical device components, and its use as a stable colorant in material science research. Its excellent resistance to acids, alkalis, and solvents ensures coating integrity in demanding experimental conditions.[5]

Key Properties of **Pigment Red 112**

The utility of **Pigment Red 112** in scientific coatings is derived from its combination of physical and chemical properties. It offers a vibrant yellowish-red shade with superior weathering resistance and thermal stability.^[1] The pigment disperses well in both aqueous and solvent-based systems, allowing for versatile formulation development.^{[1][6]}

Property	Value	Source(s)
Chemical Identity		
C.I. Name	Pigment Red 112 (P.R. 112)	[1]
C.I. Number	12370	[1][7]
CAS Number	6535-46-2	[7][8]
Chemical Class	Monoazo	[1][5]
Molecular Formula	C ₂₄ H ₁₆ Cl ₃ N ₃ O ₂	[1][8]
Molecular Weight	484.76 - 484.8 g/mol	[1][8]
Physical Properties		
Appearance	Red Powder	[1]
Density	1.38 - 1.65 g/cm ³	[3][9]
Specific Surface Area	17 - 40 m ² /g	[3][9]
Oil Absorption	35 - 88 g/100g	[9]
Heat Stability	Stable up to 200°C	[1]
Fastness Properties	(Scale 1-8, where 8 is excellent)	
Light Fastness (Full Tone)	7 - 8	[3]
Light Fastness (Reduced)	6 - 7	[3]
Water Resistance	Excellent	[5]
5% HCl Resistance	Excellent	[5]
5% NaOH Resistance	Excellent	[5]
Ethanol Resistance	Excellent	[5]
Xylene Resistance	Excellent	[5]

Experimental Protocols

Protocol 1: Preparation of a Solvent-Based Alkyd Resin Coating

This protocol details the formulation of a small-batch, solvent-based coating suitable for applying a durable, colored film to metal or glass substrates. Alkyd resins are synthetic polymers that provide good adhesion and durability.^[10]

Materials:

- **Pigment Red 112** (P.R. 112)
- Long oil alkyd resin solution (e.g., 60-70% solids in mineral spirits)
- Dispersing agent (surfactant suitable for solvent systems)
- Mineral spirits or xylene (solvent)
- Driers (e.g., cobalt, zirconium, calcium octoate blend)
- Glass beads (1-2 mm diameter) for milling
- Substrates for coating (e.g., glass slides, aluminum panels)

Equipment:

- Analytical balance
- Laboratory high-shear mixer or disperser
- Bead mill or laboratory shaker
- Viscometer (e.g., Brookfield)
- Draw-down bar or spin coater
- Drying oven

Procedure:

- **Binder Preparation:** In a suitable vessel, weigh the alkyd resin solution. Add the dispersing agent (typically 1-2% of the pigment weight) and mix thoroughly with the high-shear mixer at low speed.
- **Pigment Incorporation:** Gradually add the pre-weighed **Pigment Red 112** powder to the resin-dispersant mixture while slowly increasing the mixing speed. Continue mixing until the pigment is fully wetted and a homogenous paste is formed. A typical formulation would consist of approximately 15% pigment by weight to 85% alkyd resin solution.[\[10\]](#)
- **Dispersion (Milling):** Transfer the paste to a milling vessel containing glass beads (a bead-to-paste ratio of 1:1 by volume is recommended). Seal the vessel and place it on a laboratory shaker or in a bead mill. Disperse for 60-90 minutes. The goal is to break down pigment agglomerates and achieve a fine, stable dispersion.[\[10\]](#)
- **Let-Down and Viscosity Adjustment:** After milling, separate the dispersion from the glass beads. Slowly add additional alkyd resin and solvent (mineral spirits/xylene) to achieve the desired pigment concentration and application viscosity.
- **Addition of Driers:** Add the drier blend according to the manufacturer's recommendation (typically a small percentage of the resin solids). Mix gently for 5-10 minutes.
- **Application:** Apply the coating to the prepared substrate using a draw-down bar for uniform thickness or a spin coater for thin films.
- **Curing:** Allow the coated substrate to air-dry in a dust-free environment for 24 hours, or cure in an oven at a specified temperature (e.g., 60-80°C) for 1-2 hours to accelerate drying and hardening.

Protocol 2: Preparation of a Water-Based Acrylic Coating

This protocol outlines the formulation of an environmentally friendly, water-based coating. These coatings are suitable for applications where low volatile organic compounds (VOCs) are required.[\[11\]](#)

Materials:

- **Pigment Red 112** (P.R. 112)

- Water-based acrylic emulsion
- Bio-based or synthetic dispersing agent for aqueous systems (e.g., Lansperse LT87).[7]
- Deionized water
- Defoamer.[7]
- Coalescing agent (e.g., ethylene glycol)
- Rheology modifier (thickener)

Equipment:

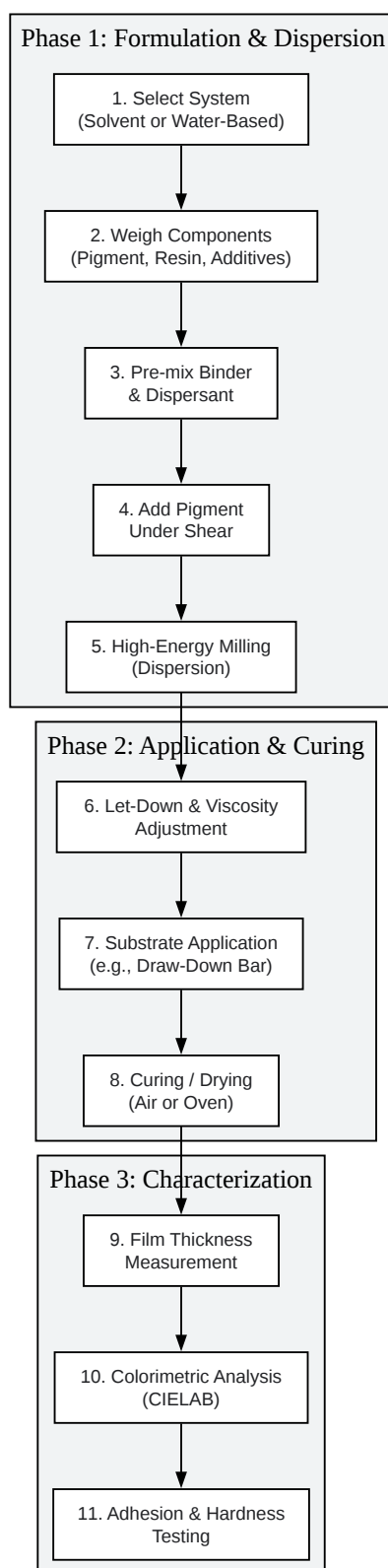
- Same as Protocol 1, with materials suitable for aqueous solutions.

Procedure:

- Grind Phase Preparation: In a high-shear mixing vessel, combine deionized water, the dispersing agent, and the defoamer. Mix until homogenous.
- Pigment Dispersion: While mixing at high speed, slowly add the **Pigment Red 112** powder. Continue to mix for 20-30 minutes to create a fine dispersion. The quality of the dispersion can be assessed by measuring particle size.[7]
- Let-Down: In a separate vessel, combine the acrylic emulsion, coalescing agent, and any remaining deionized water.
- Final Formulation: Under slow agitation, add the pigment dispersion (grind phase) to the let-down mixture.
- Viscosity Adjustment: Add the rheology modifier incrementally until the desired application viscosity is reached. Mix thoroughly but avoid introducing air into the formulation.
- Application and Curing: Apply the coating to the substrate as described in Protocol 1. Allow the film to cure at room temperature. The curing process involves the evaporation of water followed by the coalescence of the acrylic polymer particles.

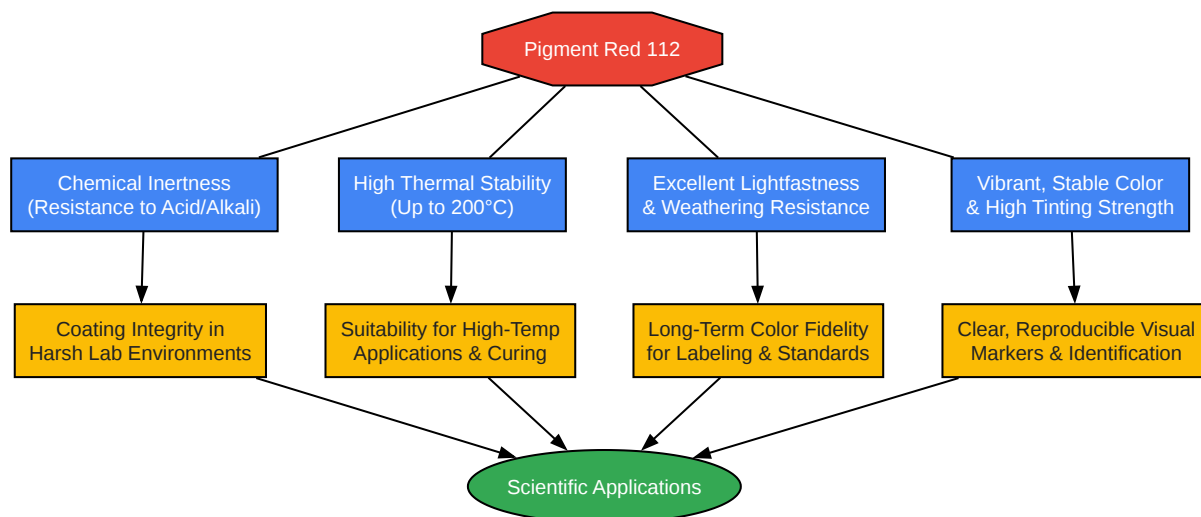
Visualized Workflows and Properties

The following diagrams illustrate the experimental workflow for coating preparation and the logical relationship between the properties of **Pigment Red 112** and its scientific applications.



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Caption: Experimental workflow for preparing and testing a **Pigment Red 112** coating.



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Caption: Relationship between P.R. 112 properties and its scientific applications.

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